

JC-10 Assay Technical Support Center: Troubleshooting Unexpected Fluorescence

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Compound of Interest

Compound Name: JC-010a

Cat. No.: B12388908

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering unexpected results with the JC-10 assay for mitochondrial membrane potential.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the JC-10 assay?

The JC-10 assay is used to measure mitochondrial membrane potential ($\Delta\Psi_m$), a key indicator of cell health and apoptosis.^{[1][2]} The assay utilizes the cationic, lipophilic fluorescent dye JC-10.^{[1][3][4]} In healthy, non-apoptotic cells with a high mitochondrial membrane potential, JC-10 accumulates in the mitochondria and forms aggregates that emit red fluorescence.^{[1][2][3][4][5]} In apoptotic or unhealthy cells with a collapsed or low mitochondrial membrane potential, JC-10 cannot accumulate in the mitochondria and remains in the cytoplasm in its monomeric form, which emits green fluorescence.^{[1][3][4][5][6]} Therefore, a shift from red to green fluorescence is indicative of mitochondrial depolarization, a hallmark of early apoptosis.^{[3][6]}

Q2: What is the advantage of using JC-10 over JC-1?

JC-10 is a derivative of JC-1 and offers superior aqueous solubility.[1][4] JC-1 is known to precipitate in aqueous buffers, which can lead to artifacts and less reliable results.[1] The enhanced solubility of JC-10 provides more consistent and reliable staining.[6]

Q3: What are the expected fluorescence patterns for healthy and apoptotic cells?

- **Healthy Cells:** High red fluorescence and low green fluorescence. This indicates polarized mitochondria and the formation of JC-10 aggregates.
- **Apoptotic Cells:** Low red fluorescence and high green fluorescence. This indicates depolarized mitochondria, with JC-10 existing as monomers in the cytoplasm.[3][4]
- **Dead Cells:** Primarily high green fluorescence, as the dye can more easily penetrate the compromised cell membranes.[7]

Q4: What instrumentation can be used for the JC-10 assay?

The JC-10 assay is versatile and can be used with a variety of instruments, including:

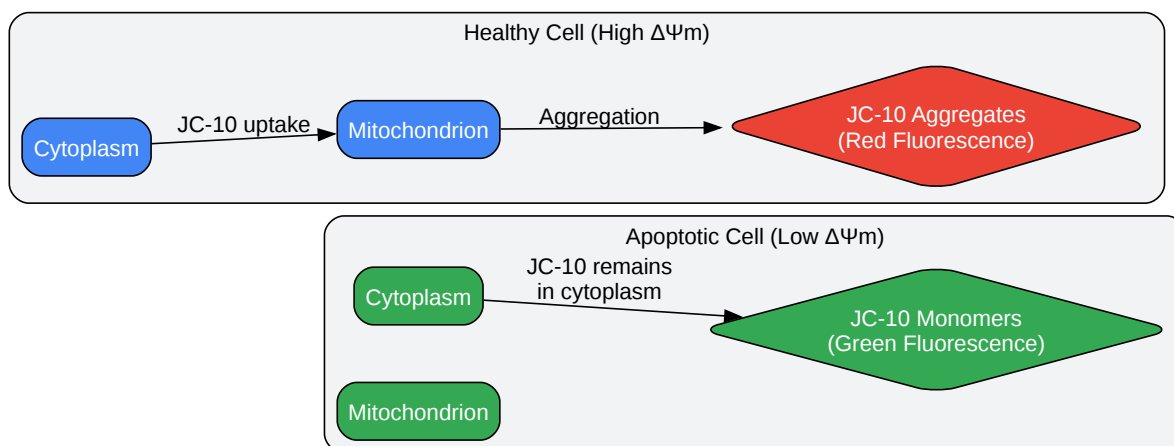
- Flow cytometers[8][9]
- Fluorescence microscopes[1][8]
- Microplate readers[1][8]

Data Presentation

Table 1: Excitation and Emission Wavelengths for JC-10

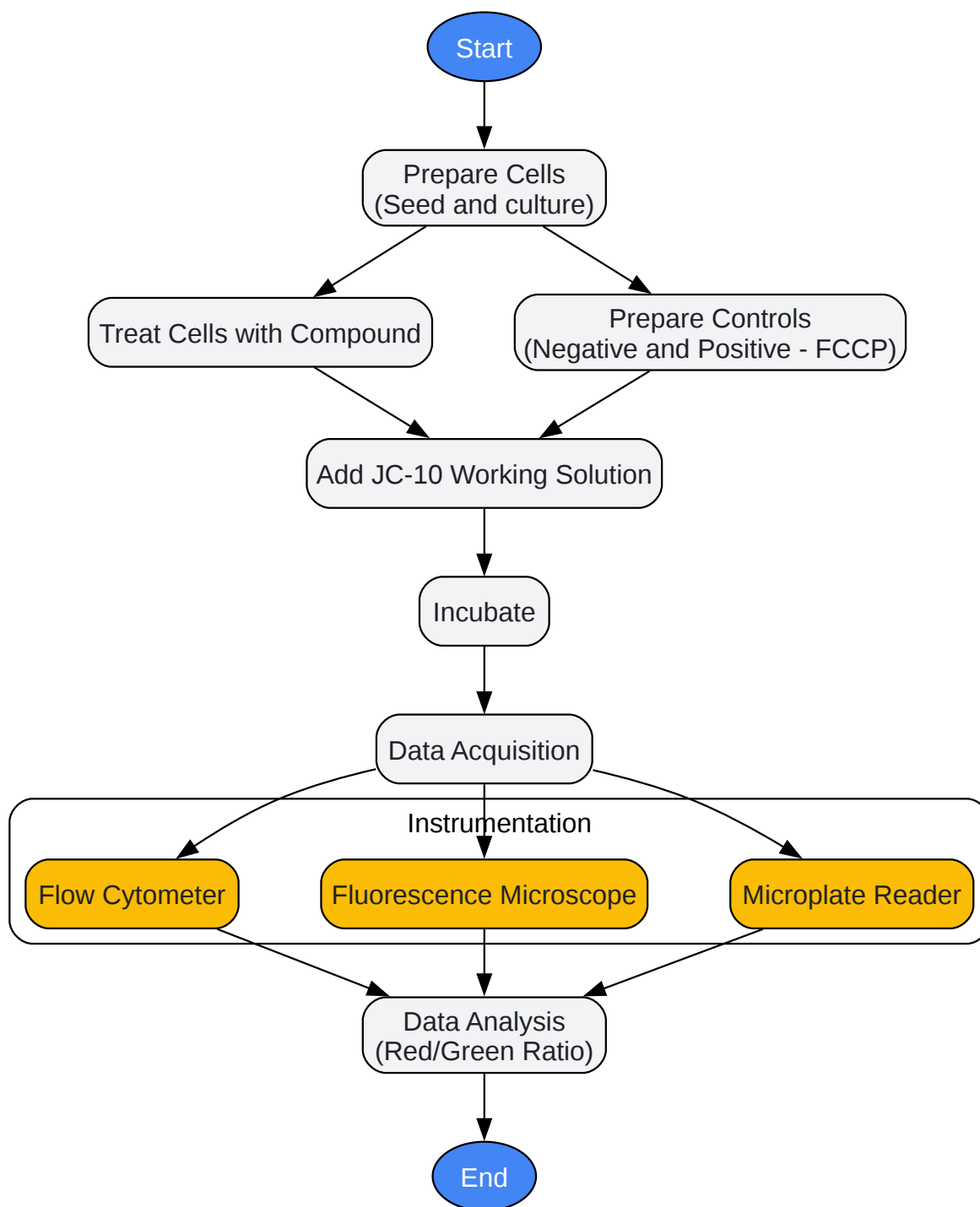
JC-10 Form	State	Excitation (approx.)	Emission (approx.)	Instrument Filter Set (Example)
Aggregates	Healthy Mitochondria	540 nm	590 nm	Texas Red, PE, or Rhodamine[5][8]
Monomers	Depolarized Mitochondria	490 nm	525 nm	FITC or GFP[5][8]

Mandatory Visualizations



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Caption: Principle of the JC-10 assay for mitochondrial membrane potential.



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